

Essential Safety and Logistical Information for Handling VT103

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: VT103

Cat. No.: B15543691

[Get Quote](#)

IMMEDIATE SAFETY OVERVIEW: **VT103** is a potent, selective, and orally active inhibitor of TEAD1 protein palmitoylation with anti-proliferative and anti-tumor activity.[1][2] As a biologically active small molecule, it should be handled with care in a laboratory setting. The full toxicological properties of **VT103** have not been extensively documented. Therefore, it is crucial to treat this compound as potentially hazardous and to use appropriate personal protective equipment (PPE) to minimize exposure.

Personal Protective Equipment (PPE)

Appropriate PPE is essential to ensure personal safety when handling **VT103**. The following table summarizes the recommended PPE for handling **VT103** in its solid (powder) and solution forms.

Form	Task	Recommended PPE
Solid (Powder)	Weighing and preparing stock solutions	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles - Laboratory coat - Respiratory protection (e.g., N95 respirator or use of a chemical fume hood)
Solution	Diluting, aliquoting, and use in experiments	- Chemical-resistant gloves (e.g., nitrile) - Safety glasses with side shields or chemical splash goggles - Laboratory coat

Logistical Information

Storage and Stability

Proper storage of **VT103** is critical to maintain its integrity and efficacy.

Form	Storage Temperature	Stability
Solid (Powder)	-20°C	3 years[2]
4°C	6 Months	
In Solvent (e.g., DMSO)	-80°C	1 year[1][2]
-20°C	1 month[1][2]	

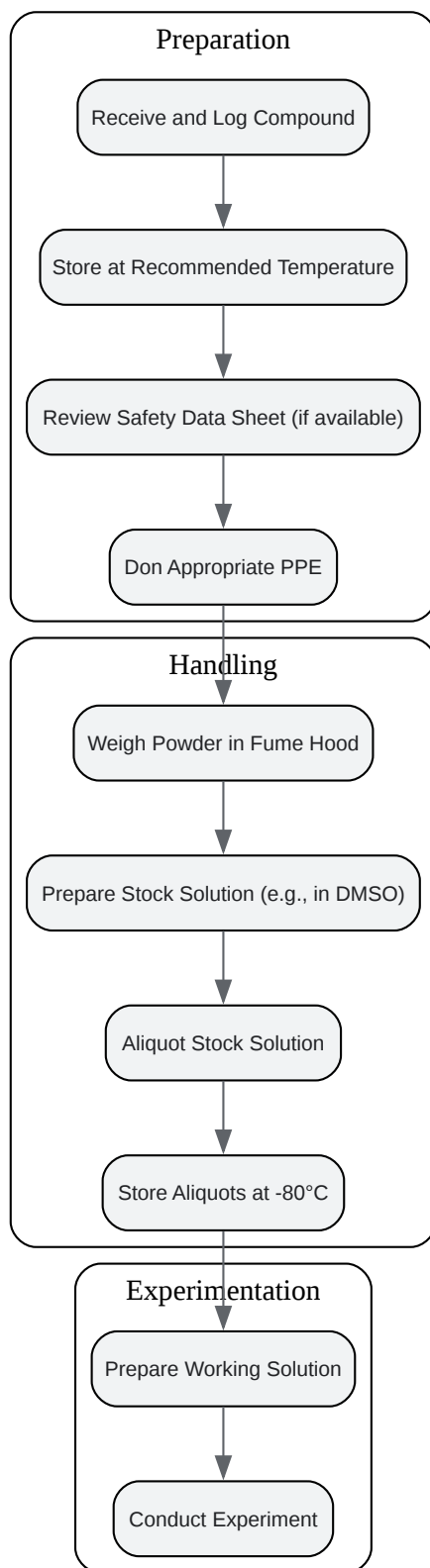
Note: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[2]

Solubility Data

Solvent	Solubility
DMSO	82 mg/mL (199.79 mM)[2]
Ethanol	4 mg/mL[2]
Water	Insoluble[2]

Operational Plan: Safe Handling Workflow

Following a structured workflow is crucial for safely handling **VT103** from receipt to experimental use.

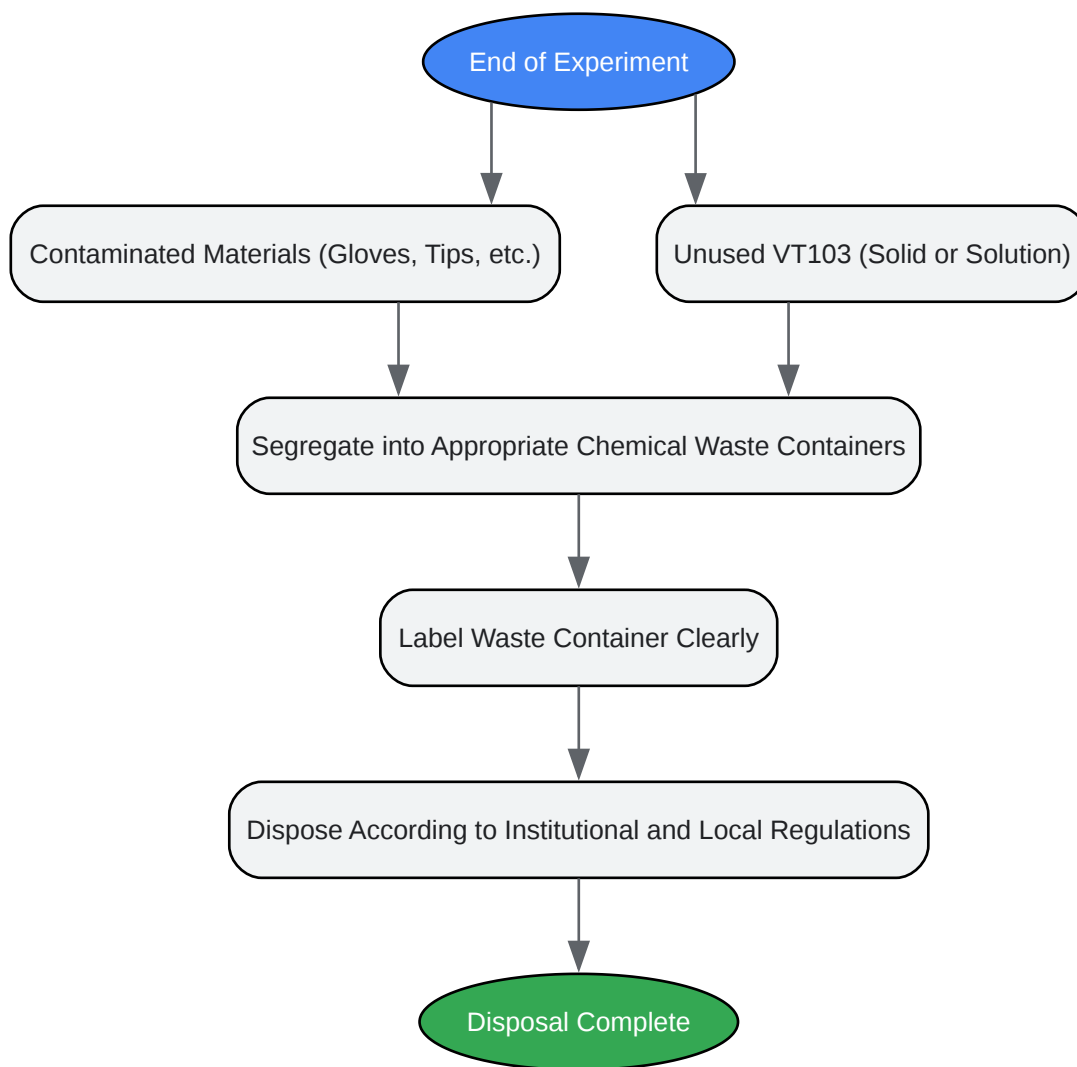


[Click to download full resolution via product page](#)

Caption: A workflow for the safe handling of **VT103**.

Disposal Plan

Dispose of **VT103** and any contaminated materials in accordance with institutional and local regulations for chemical waste.



[Click to download full resolution via product page](#)

Caption: A logical diagram for the disposal of **VT103**.

Experimental Protocols

In Vitro Solution Preparation

For cell-based assays, **VT103** is typically dissolved in dimethyl sulfoxide (DMSO) to create a stock solution.[3]

Example Protocol:

- To prepare a 10 mM stock solution of **VT103** (Molecular Weight: 410.42 g/mol), add 2.436 mL of DMSO to 1 mg of **VT103** powder.
- Vortex thoroughly to ensure complete dissolution.
- For cell culture experiments, further dilute the stock solution in the appropriate cell culture medium to the desired final concentration.

In Vivo Formulation

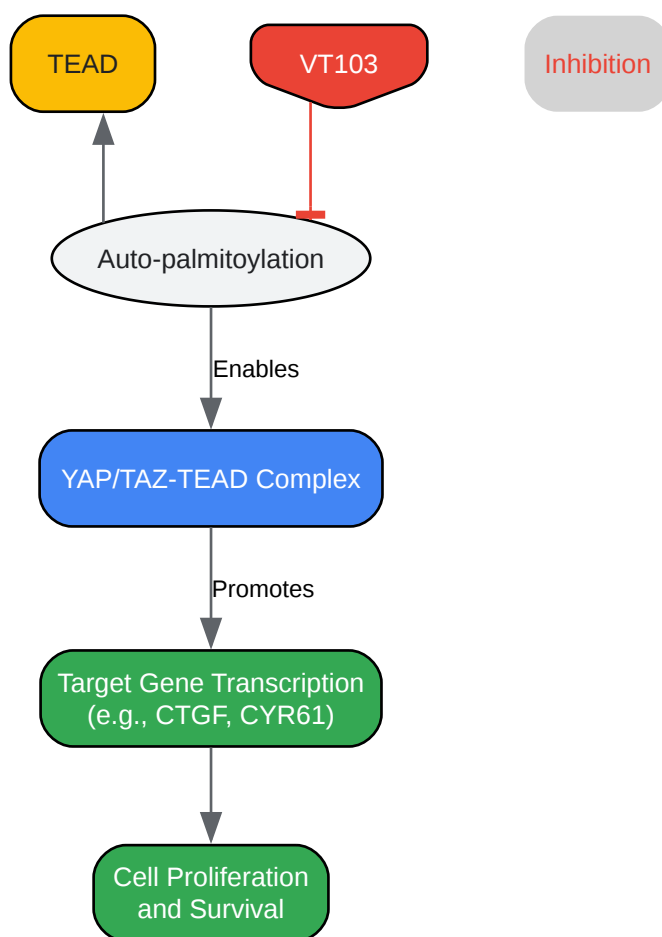
For oral administration in animal models, **VT103** can be formulated as a suspension.

Example Protocol for Oral Administration:[2]

- Prepare a stock solution of **VT103** in DMSO (e.g., 82 mg/mL).
- To prepare a 1 mL working solution, add 50 µL of the 82 mg/mL **VT103** stock solution to 400 µL of PEG300.
- Mix until the solution is clear.
- Add 50 µL of Tween80 to the mixture and mix until clear.
- Add 500 µL of ddH₂O to bring the final volume to 1 mL.
- This formulation should be prepared fresh and used immediately.

Mechanism of Action: VT103 in the Hippo Signaling Pathway

VT103 is a selective inhibitor of TEAD1 auto-palmitoylation. This post-translational modification is crucial for the interaction between TEAD and the transcriptional co-activators YAP and TAZ. By inhibiting this process, **VT103** disrupts the YAP/TAZ-TEAD complex, leading to the downregulation of target genes involved in cell proliferation and survival.[1][4]



[Click to download full resolution via product page](#)

Caption: **VT103** inhibits TEAD auto-palmitoylation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 3. Novel TEAD1 Inhibitor VT103 Enhances Dabrafenib Efficacy in BRAF V600E Mutated Lung Adenocarcinoma via Survivin Downregulation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [4. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling VT103]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15543691/docs#essential-safety-and-logistical-information-for-handling-vt103\]](https://www.benchchem.com/product/b15543691/docs#essential-safety-and-logistical-information-for-handling-vt103)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)